

A Comprehensive Technical Guide to the Safety of 3-Methoxy-1-propanol

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Compound of Interest

Compound Name: 3-Methoxy-1-propanol

Cat. No.: B072126

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the safety information for **3-Methoxy-1-propanol** (CAS No: 1589-49-7), a flammable liquid and vapor with the potential to cause skin and eye irritation.^{[1][2]} The following sections summarize its chemical and physical properties, toxicological data, handling procedures, and emergency protocols, compiled from various safety data sheets.

Hazard Identification and Classification

3-Methoxy-1-propanol is classified as a hazardous chemical under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).^[1] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals designates it as a Flammable Liquid, Category 3.^{[1][2]}

GHS Hazard Statements:

- H226: Flammable liquid and vapor.^{[2][3][4]}
- H315: Causes skin irritation.^[2]
- H319: Causes serious eye irritation.^[2]

Signal Word: Warning^{[1][2][4]}

Pictograms:

- GHS02: Flame
- GHS07: Exclamation Mark

Quantitative Data Summary

The following tables provide a consolidated view of the quantitative safety and property data for **3-Methoxy-1-propanol**.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C4H10O2	[2] [5] [6]
Molecular Weight	90.12 g/mol	[2] [5]
Appearance	Colorless to light yellow, clear liquid	[3]
Odor	Mild	[3]
Boiling Point	149 - 153 °C	[1] [3]
Melting Point	-96.7 °C	[5]
Flash Point	38 °C (100.4 °F) - closed cup	[1] [3] [6]
Density	0.942 g/mL at 20 °C	[6]
Vapor Pressure	0.952 - 1.0 mmHg at 25 °C	[5] [6]
Water Solubility	Completely miscible	[3] [6]
logP (Octanol/Water Partition Coefficient)	-0.37 to 0.42	[1] [5]

Table 2: Toxicological Data

Parameter	Value	Species	Experimental Context
LD50 (Oral)	5710 mg/kg	Rat	As cited in the Journal of Industrial Hygiene and Toxicology, Vol. 23, Pg. 259, 1941.[3] [7]
LD50 (Dermal)	5660 uL/kg	Rabbit	As cited in the American Industrial Hygiene Association Journal, Vol. 30, Pg. 470, 1969.[7]

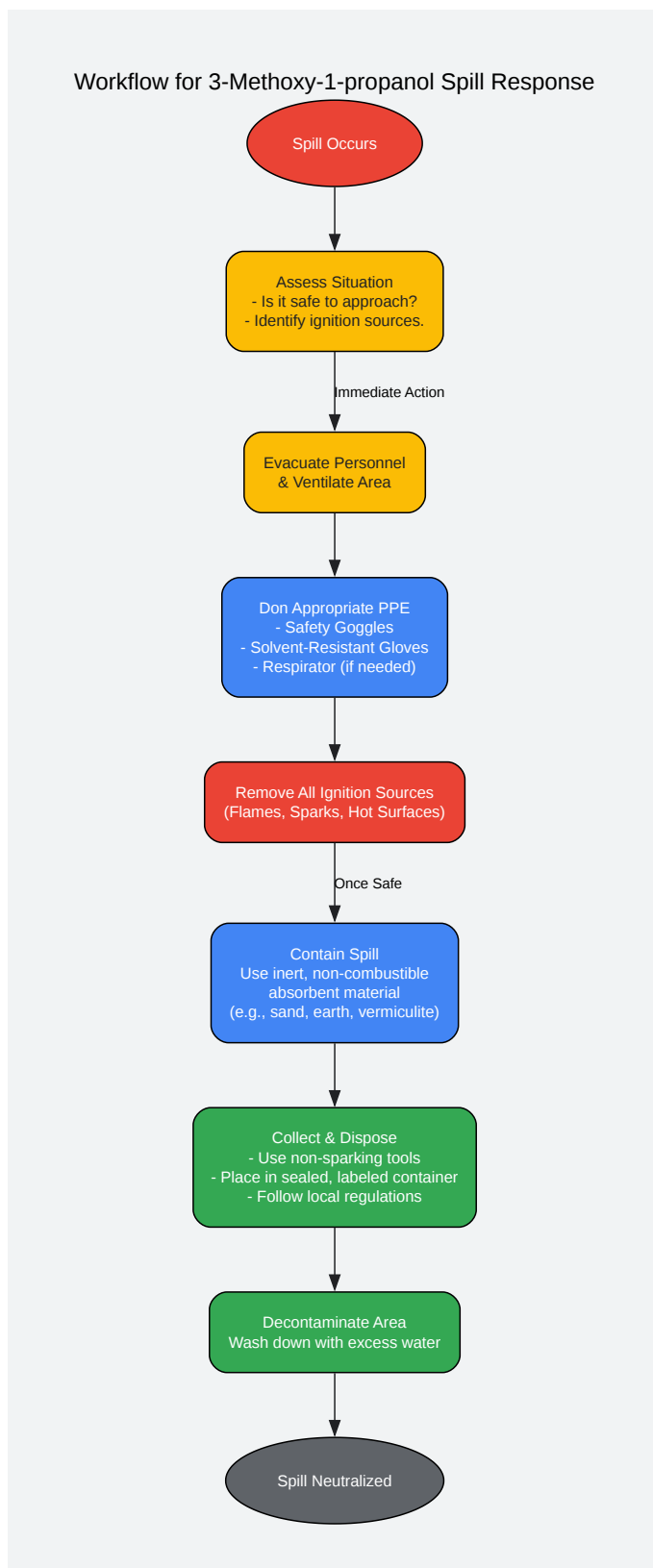
Experimental Protocols and Methodologies

Detailed experimental protocols are not fully provided in standard safety data sheets. However, the methodologies for key safety parameters can be inferred or are directly cited.

- **Acute Oral Toxicity (LD50):** The oral LD50 value of 5710 mg/kg in rats was determined in a study published in the Journal of Industrial Hygiene and Toxicology in 1941.[7] This type of study typically involves administering single, graduated doses of the substance to a group of animals and observing mortality over a set period to calculate the dose lethal to 50% of the population.
- **Acute Dermal Toxicity (LD50):** The dermal LD50 of 5660 uL/kg in rabbits was reported in the American Industrial Hygiene Association Journal in 1969.[7] This protocol involves applying the substance to the shaved skin of animals and monitoring for toxic effects and mortality.
- **Flash Point Determination:** The flash point is consistently reported as 38 °C, determined by a "closed cup" method.[3] This standard procedure involves heating the liquid in a closed container and introducing an ignition source periodically to determine the lowest temperature at which the vapors will ignite.

Safe Handling and Emergency Procedures Workflow

Proper handling and a clear emergency response plan are critical when working with flammable and irritant chemicals. The following diagram illustrates the logical workflow for responding to an accidental spill of **3-Methoxy-1-propanol**.



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Caption: Logical workflow for responding to an accidental chemical spill.

Detailed Safety and Handling Information

Exposure Controls and Personal Protection

- **Engineering Controls:** A system of local and/or general exhaust ventilation is recommended to keep employee exposures as low as possible.[3] Use explosion-proof electrical, ventilating, and lighting equipment.[1][8] Ensure eyewash stations and safety showers are close to the workstation.[1]
- **Eye/Face Protection:** Use chemical safety goggles and/or a full-face shield where splashing is possible.[3]
- **Skin Protection:** Wear protective gloves (e.g., nitrile) and clean, body-covering clothing to prevent skin exposure.[1][3][9]
- **Respiratory Protection:** If engineering controls are not feasible or for higher exposures, use a NIOSH-approved respirator.[3] For emergencies or unknown exposure levels, a full-face positive-pressure, air-supplied respirator is recommended.[3]

Storage and Incompatibilities

- **Storage Conditions:** Store in a cool, dry, and well-ventilated area away from heat sources, sparks, open flames, and direct sunlight.[1][3] Keep containers tightly closed in a designated flammables area.[1][8]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents.[1][3]

First-Aid Measures

- **Eye Contact:** Immediately rinse with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[1][3] Seek medical attention if irritation persists.[3]
- **Skin Contact:** Wash off immediately with soap and plenty of water for at least 15 minutes.[1] If skin irritation persists, call a physician.[1]
- **Inhalation:** Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1][3] If not breathing, give artificial respiration.[1] Get medical attention if symptoms occur.[1]

- Ingestion: Clean the mouth with water and drink plenty of water afterward.[1] Do not induce vomiting. Seek medical advice immediately.[3]

Fire-Fighting and Accidental Release

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][3][8] Water mist may be used to cool closed containers.[1][8] Do not use a direct water jet on burning material.[3]
- Fire Hazards: The substance is flammable, and its vapors may form explosive mixtures with air.[1][8][9] Vapors can travel to a source of ignition and flash back.[1][8][9] Containers may explode when heated.[1][8]
- Accidental Release: For spills, remove all sources of ignition and use spark-proof tools.[1][8] Contain the spill and absorb it with an inert, non-combustible material like sand or vermiculite.[3] Collect the material into a suitable, closed container for disposal.[1][3]

Disposal Considerations

Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[1] Disposal must be in accordance with local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[1] Do not let the product enter drains, soil, or water sources.[3]

Transport Information

3-Methoxy-1-propanol is regulated for transport.

- UN Number: UN1987[1]
- Proper Shipping Name: ALCOHOLS, N.O.S. (**3-METHOXY-1-PROPANOL**)[1]
- Hazard Class: 3 (Flammable Liquid)[1]
- Packing Group: III[1]

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References

- 1. fishersci.com [fishersci.com]
- 2. 3-Methoxy-1-propanol | C4H10O2 | CID 74116 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-Methoxy-1-Propanol or 3-Methoxy-1-Propanol Manufacturers, with SDS [mubychem.com]
- 4. 3-Methoxy-1-propanol - Safety Data Sheet [chemicalbook.com]
- 5. 3-Methoxy-1-propanol | CAS#:1589-49-7 | Chemsrce [chemsrc.com]
- 6. chembk.com [chembk.com]
- 7. 3-methoxy-1-propanol, 1589-49-7 [thegoodscentscompany.com]
- 8. assets.thermofisher.com [assets.thermofisher.com]
- 9. recochem.com [recochem.com]
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